

Application Note: Detailed ABTS Assay Protocol for Determining Antioxidant Capacity

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Compound of Interest

Compound Name: *ABTS diammonium salt*

Cat. No.: *B7809020*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The 2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid) (ABTS) assay is a widely utilized spectrophotometric method for determining the total antioxidant capacity of various substances.^[1] This assay is versatile and applicable to both hydrophilic and lipophilic compounds.^{[1][2]} The fundamental principle of the assay lies in the ability of antioxidant compounds to scavenge the pre-formed ABTS radical cation (ABTS^{•+}), a chromophore with a distinct blue-green color.^[1] The reduction of ABTS^{•+} by an antioxidant leads to a decrease in absorbance at 734 nm, which is directly proportional to the antioxidant concentration in the sample.^[1]

Principle of the Assay

The ABTS assay involves the generation of the ABTS radical cation (ABTS^{•+}) through the oxidation of ABTS with a potent oxidizing agent, most commonly potassium persulfate (K₂S₂O₈) or ammonium persulfate.^{[1][2][3]} The stable ABTS^{•+} radical cation exhibits a characteristic absorption spectrum with maxima at various wavelengths, including 414, 645, 734, and 815 nm.^{[1][2][4]} The wavelength of 734 nm is most frequently used for measurement to minimize interference from other sample components.^[2] When an antioxidant is introduced to the solution, it donates an electron or a hydrogen atom to the ABTS^{•+}, causing its decolorization.^[1] The extent of this color change is quantified by measuring the decrease in absorbance, which provides a measure of the sample's antioxidant capacity.^[1]

Experimental Protocol

This protocol is based on the method described by Re et al. (1999), which involves the generation of the ABTS^{•+} radical cation by reacting ABTS with potassium persulfate.^{[2][5]}

1. Reagent Preparation

- 7 mM ABTS Stock Solution: Dissolve 38.4 mg of ABTS in 10 mL of ultrapure water.^[5]
- 2.45 mM Potassium Persulfate (K₂S₂O₈) Solution: Dissolve 6.6 mg of potassium persulfate in 10 mL of ultrapure water. Prepare this solution fresh.^{[2][5]}
- ABTS^{•+} Radical Cation Working Solution: To generate the radical cation, mix equal volumes of the 7 mM ABTS stock solution and the 2.45 mM potassium persulfate solution.^[1] Allow the mixture to stand in the dark at room temperature for 12-16 hours before use.^{[2][3][5]} This incubation period is crucial for the complete formation of the ABTS^{•+} radical. The resulting solution will have a dark blue-green color.
- Adjusted ABTS^{•+} Solution: Before use in the assay, dilute the ABTS^{•+} working solution with a suitable solvent (e.g., ethanol or phosphate-buffered saline) to an absorbance of 0.700 ± 0.02 at 734 nm.^{[2][5][6]}
- Trolox Standard Solutions: Prepare a stock solution of Trolox (a water-soluble vitamin E analog) in a suitable solvent. From this stock, prepare a series of standard solutions with varying concentrations (e.g., 0 to 500 μ M). These will be used to generate a standard curve.

2. Assay Procedure

- Pipette 190 μ L of the adjusted ABTS^{•+} solution into each well of a 96-well microplate.^[5]
- Add 10 μ L of the test sample or Trolox standard to the respective wells.^[5]
- For the blank (control), add 10 μ L of the solvent used to prepare the samples/standards to a well containing 190 μ L of the adjusted ABTS^{•+} solution.
- Incubate the plate at room temperature for a specified time (typically 5-6 minutes), with continuous shaking.^[6]

- Measure the absorbance of each well at 734 nm using a microplate reader.[\[2\]](#)[\[5\]](#)[\[6\]](#)

Data Presentation

The quantitative data for the ABTS assay are summarized in the table below for easy reference and comparison.

Parameter	Value/Range	Reference
ABTS Stock Solution Concentration	7 mM	[2] [5]
Potassium Persulfate Concentration	2.45 mM	[2] [5]
ABTS•+ Generation Incubation Time	12–16 hours	[2] [3] [5]
Wavelength for Absorbance Measurement	734 nm	[2] [5] [6]
Target Absorbance of ABTS•+ Solution	0.700 ± 0.02	[2] [5] [6]
Reaction Incubation Time	5-6 minutes	[6]
Standard Antioxidant	Trolox	[7]

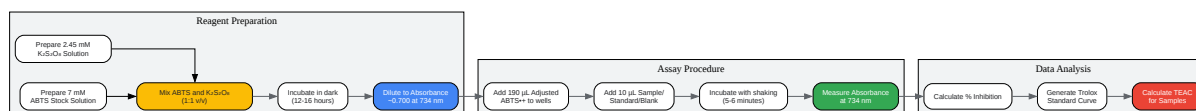
Data Analysis and Calculation

- Calculate the percentage inhibition of absorbance for each sample and standard using the following formula:
 - $\text{Inhibition (\%)} = [(\text{Absorbance of Blank} - \text{Absorbance of Sample}) / \text{Absorbance of Blank}] \times 100$ [\[1\]](#)
- Generate a standard curve by plotting the percentage inhibition of the Trolox standards against their corresponding concentrations.

- Determine the Trolox Equivalent Antioxidant Capacity (TEAC) of the test samples by using the linear regression equation ($y = mx + c$) derived from the Trolox standard curve.^[1] The TEAC value represents the concentration of Trolox that would produce the same level of antioxidant activity as the sample.

Mandatory Visualization

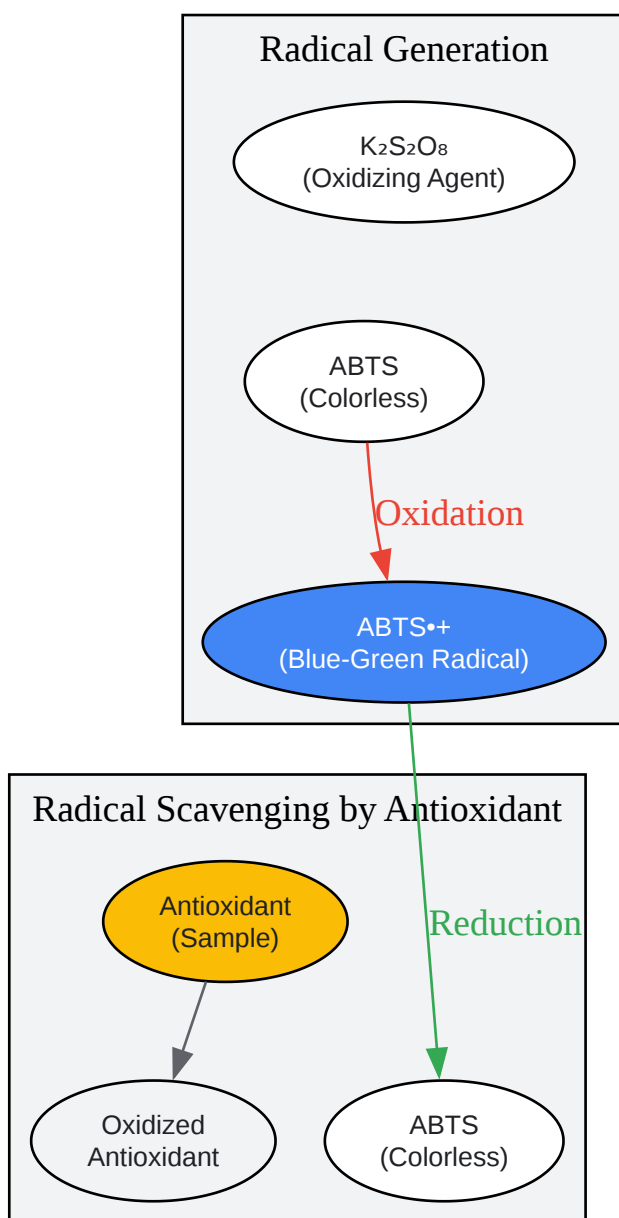
Experimental Workflow Diagram



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Caption: Workflow of the ABTS assay for antioxidant capacity.

Signaling Pathway Diagram



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Caption: Principle of the ABTS radical cation decolorization assay.

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